

An In-depth Technical Guide to Sodium Benzenethiolate: Chemical Identifiers

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Compound of Interest

Compound Name: Benzenethiolate

Cat. No.: B8638828

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides core identification data for sodium **benzenethiolate**, a key reagent in organic synthesis.

Quantitative Data

The fundamental chemical properties of sodium **benzenethiolate** are summarized below. This data is essential for accurate experimental design and chemical inventory management.

Property	Value	Citations
Molecular Weight	132.16 g/mol	[1][2]
CAS Number	930-69-8	[2]
Molecular Formula	C ₆ H ₅ NaS	[1][2][3]
EC Number	213-224-0	[4]
Melting Point	>300 °C	

Synonyms

Sodium **benzenethiolate** is also known by several other names in literature and commercial listings[1][2][5][6]:

- Sodium Thiophenolate
- Benzenethiol sodium salt
- Sodium Thiophenoxide
- Thiophenol Sodium Salt
- Sodium Phenylsulfide
- Sodium Phenylmercaptide

Methodology for Data Compilation

The data presented in this guide was compiled through a systematic search of established chemical databases and supplier catalogs. Queries for "sodium **benzenethiolate**," "sodium thiophenolate," and its CAS number were executed across platforms such as PubChem, supplier websites (Sigma-Aldrich, TCI Chemicals), and chemical aggregators. The molecular weight and CAS number were cross-referenced across multiple sources to ensure accuracy.

Visualization of Chemical Identity

The following diagram illustrates the logical relationship between the chemical compound and its primary identifiers.

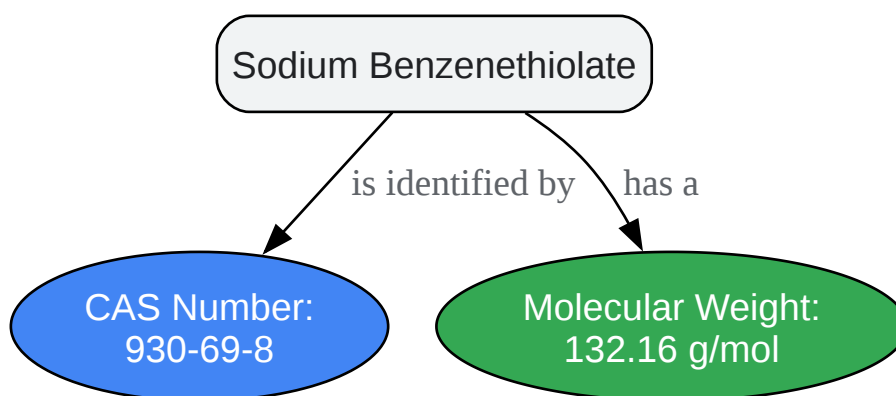


Figure 1. Identification of Sodium Benzenethiolate

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Figure 1. Identification of Sodium **Benzenethiolate****Need Custom Synthesis?**

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References

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